

A Technical Guide to 7-Keto Cholesterol-d7: Suppliers and Quality Specifications

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Compound of Interest

Compound Name: 7-Keto Cholesterol-d7

Cat. No.: B1140471

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For researchers, scientists, and professionals in drug development, the procurement of high-quality internal standards is a critical step for accurate bioanalytical assays. This guide provides an in-depth overview of **7-Keto Cholesterol-d7**, a deuterated analog of 7-Keto Cholesterol commonly used as an internal standard in mass spectrometry-based quantification. We present a comparative summary of suppliers and their quality specifications, alongside a logical workflow for supplier selection and a general experimental protocol for its application.

Supplier and Quality Specifications

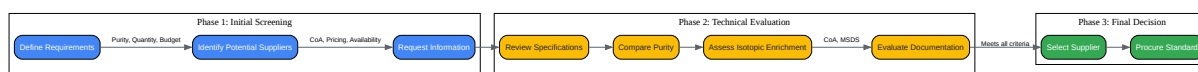
The selection of a suitable **7-Keto Cholesterol-d7** supplier is contingent on several factors, primarily the purity, isotopic enrichment, and available documentation. Below is a summary of information from prominent suppliers.

| Supplier | Product Name | CAS Number | Molecular Formula | Purity/Assay | Isotopic Enrichment | Form | Storage Temperature |
|------------------------|-----------------------|-------------|-----------------------|-----------------------|-------------------------------|-----------------------|--------------------------------------|
| Cayman Chemical | 7-keto Cholesterol-d7 | 127684-08-6 | C27H37D7O2 | ≥98% | ≥99% deuterated forms (d1-d7) | A solid | -20°C |
| Sigma-Aldrich (Avanti) | 7-Ketocholesterol-d7 | 127684-08-6 | C27H37O2D7 | >99% (TLC) | Not explicitly stated | Powder | -20°C |
| MedChemExpress | 7-Keto Cholesterol-d7 | 127684-08-6 | Not explicitly stated | Not explicitly stated | Not explicitly stated | Not explicitly stated | -80°C (6 months), -20°C (1 month) |
| Pharmaffiliates | 7-Keto Cholesterol-d7 | 127684-08-6 | C27H37D7O2 | Not explicitly stated | Not explicitly stated | White Solid | 2-8°C Refrigerator |

Note: The level of detail regarding quality specifications can vary between suppliers. It is recommended to request a certificate of analysis (CoA) for batch-specific data.

Logical Workflow for Supplier Selection

The process of selecting a **7-Keto Cholesterol-d7** supplier should be systematic to ensure the procurement of a product that meets the stringent requirements of analytical assays. The following diagram illustrates a logical workflow for this selection process.

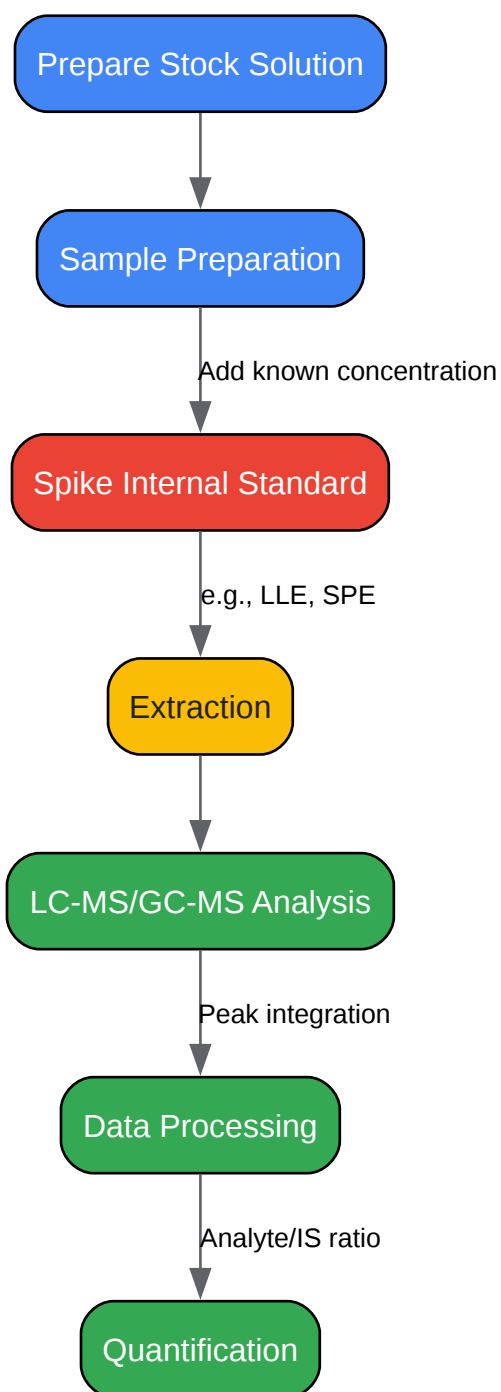


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Caption: A logical workflow for the selection of a **7-Keto Cholesterol-d7** supplier.

General Experimental Workflow for Quantification

7-Keto Cholesterol-d7 is primarily utilized as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS), to correct for sample preparation variability and matrix effects. The following diagram outlines a general experimental workflow.



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- To cite this document: BenchChem. [A Technical Guide to 7-Keto Cholesterol-d7: Suppliers and Quality Specifications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1140471/docs#a-technical-guide-to-7-keto-cholesterol-d7-suppliers-and-quality-specifications\]](https://www.benchchem.com/product/b1140471/docs#a-technical-guide-to-7-keto-cholesterol-d7-suppliers-and-quality-specifications)

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